

Technical Support Center: Low-Level Adipic Acid-¹³C₂ Analysis

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Compound of Interest

Compound Name: Adipic acid-¹³C₂

Cat. No.: B160230

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in avoiding contamination during low-level Adipic Acid-¹³C₂ analysis.

Frequently Asked Questions (FAQs)

Q1: What is Adipic Acid-¹³C₂ and why is it used?

Adipic Acid-¹³C₂ is a stable isotope-labeled version of adipic acid, where two of the carbon atoms are replaced with the heavier ¹³C isotope. It is commonly used as an internal standard in quantitative analysis by mass spectrometry (MS).^[1] The use of a stable isotope-labeled internal standard allows for accurate quantification by correcting for variations in sample preparation and instrument response.

Q2: What are the most common sources of contamination in low-level adipic acid analysis?

The most significant source of contamination is the unlabeled ("light") adipic acid leaching from laboratory consumables. Adipic acid is a primary component in the production of nylon and other plastics.^{[2][3]} Therefore, plasticware such as microcentrifuge tubes, pipette tips, and vial caps can be a major source of background interference. Other potential sources include solvents, reagents, and the general laboratory environment. Dust, in particular, can contain plasticizers and other contaminants.

Q3: Why is background contamination a major issue for this specific analysis?

In low-level analysis, the concentration of the target analyte is very small. If there is significant background contamination with unlabeled adipic acid, it can overwhelm the signal from the analyte of interest, leading to inaccurate quantification. This is particularly problematic in isotope dilution mass spectrometry, where a high background of the unlabeled compound can interfere with the accurate measurement of the isotope ratio between the labeled internal standard and the native analyte.[4][5]

Q4: Can I use Adipic Acid-d₁₀ instead of Adipic Acid-¹³C₂?

Yes, Adipic Acid-d₁₀, a deuterium-labeled version, can also be used as an internal standard for quantitative analysis.[6][7] The choice between ¹³C and deuterium labeling often depends on the specific analytical method, potential for isotopic exchange, and cost.

Troubleshooting Guide: High Background of Unlabeled Adipic Acid

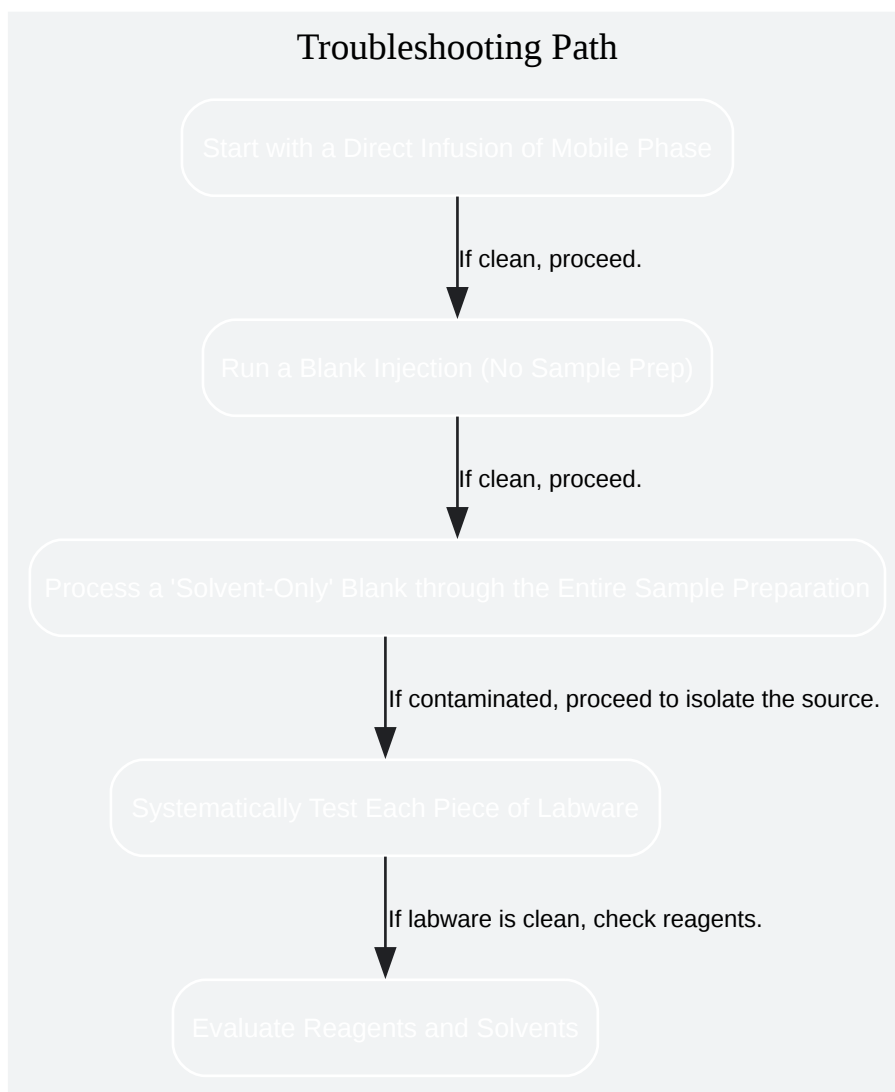
This guide provides a step-by-step approach to identifying and eliminating sources of unlabeled adipic acid contamination.

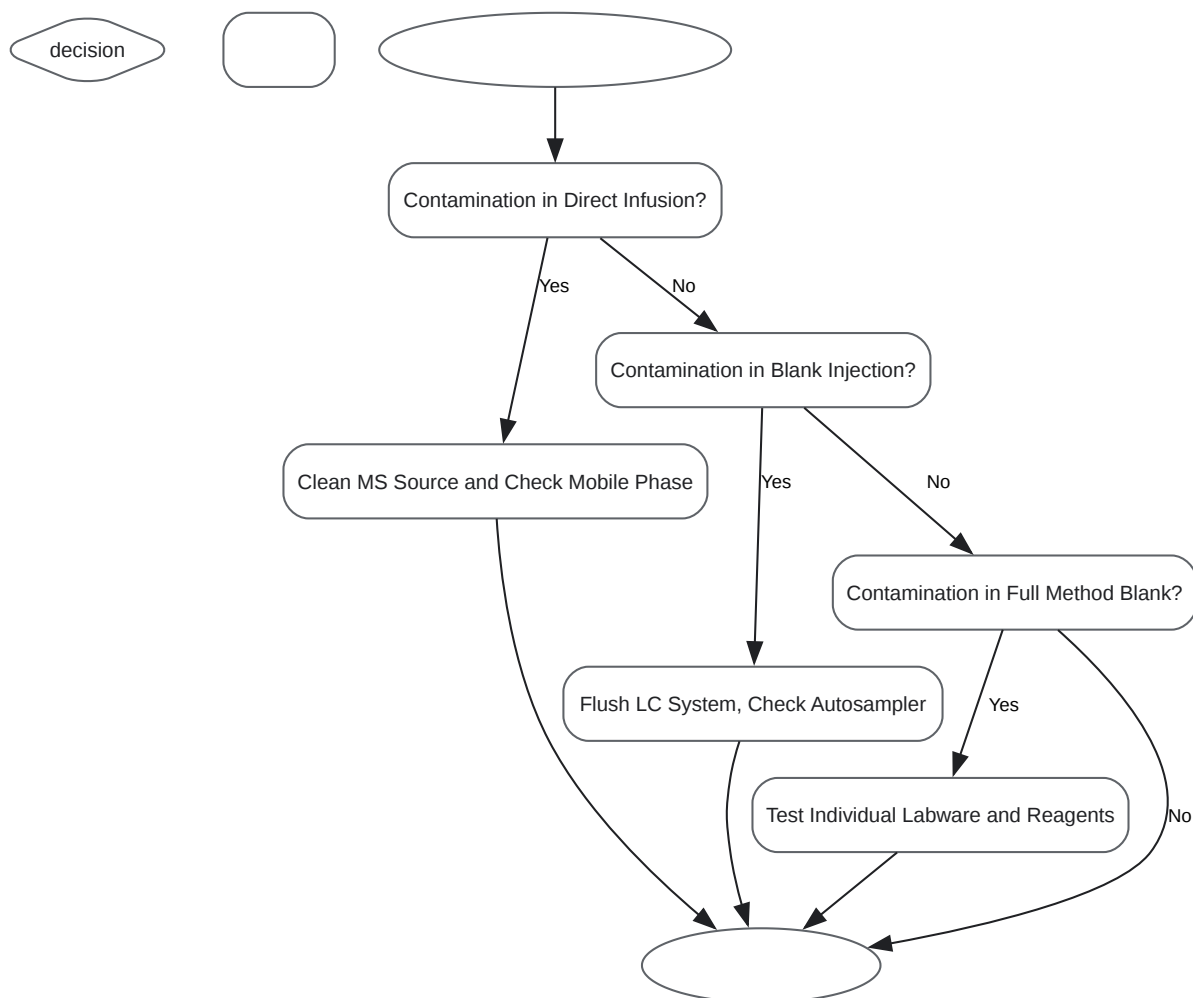
Problem: High signal for unlabeled adipic acid (m/z 145 in negative ion mode) in blank samples.[9]

Step 1: Isolate the Source of Contamination

The first step is to systematically identify the source of the contamination. This can be achieved by running a series of blank experiments, progressively adding components of your analytical workflow.

Experimental Workflow for Contamination Sourcing





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